

TCS 2314: A Technical Guide for Immunological Research

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Compound of Interest

Compound Name: TCS 2314
Cat. No.: B15603953

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Abstract

TCS 2314 is a potent and selective small-molecule antagonist of Very Late Antigen-4 (VLA-4), also known as $\alpha 4\beta 1$ integrin. With an IC₅₀ value of 4.4 nM, **TCS 2314** effectively blocks the interaction between VLA-4 and its ligands, primarily Vascular Cell Adhesion Molecule-1 (VCAM-1) and the CS-1 domain of fibronectin. This interaction is a critical step in the recruitment and activation of lymphocytes and other leukocytes at sites of inflammation. Consequently, **TCS 2314** serves as a valuable research tool for investigating inflammatory processes and holds potential as a therapeutic agent for inflammatory and autoimmune diseases. This technical guide provides an in-depth overview of **TCS 2314**, including its mechanism of action, experimental protocols, and relevant data for its application in immunology research.

Core Properties of TCS 2314

TCS 2314 is a well-characterized compound with defined physicochemical properties relevant to its use in experimental settings.

Property	Value	Reference
Chemical Name	trans-4-[1-[[2,5-Dichloro-4-(1-methyl-3-indolylcarboxamido)phenyl]acetyl]-(4S)-methoxy-(2S)-pyrrolidinylmethoxy]cyclohexanecarboxylic acid	[1]
Molecular Formula	C28H34N4O6	
Molecular Weight	522.59 g/mol	
CAS Number	317353-73-4	
IC50 (VLA-4)	4.4 nM	[1][2]
Solubility	Soluble to 100 mM in DMSO and to 50 mM in ethanol.	
Purity	≥98%	[1]

Mechanism of Action: VLA-4 Antagonism

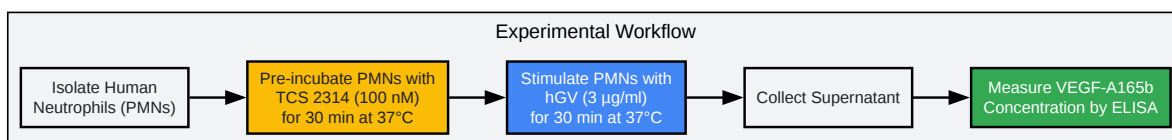
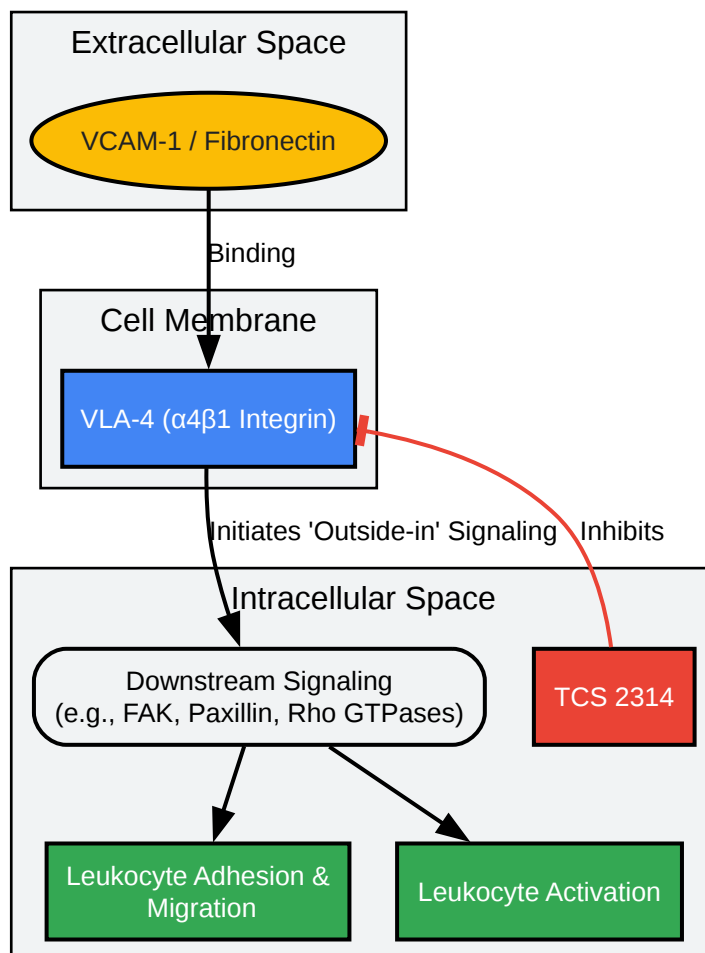
VLA-4 is a heterodimeric integrin expressed on the surface of various leukocytes, including lymphocytes, monocytes, eosinophils, and basophils. It plays a crucial role in cell adhesion and migration. During an inflammatory response, endothelial cells upregulate the expression of VCAM-1. The binding of VLA-4 on leukocytes to VCAM-1 on the endothelium is a key step in the tethering, rolling, and subsequent transmigration of these immune cells from the bloodstream into inflamed tissues.

TCS 2314, as a VLA-4 antagonist, competitively inhibits the binding of VLA-4 to its ligands. This blockade prevents the initial adhesion of leukocytes to the vascular endothelium, thereby inhibiting their infiltration into inflammatory sites and blocking their activation.[1][2]

Signaling Pathway

The binding of VLA-4 to its ligands initiates intracellular signaling cascades, a process known as "outside-in" signaling, which is crucial for cell adhesion, migration, and activation. By

blocking the initial ligand binding, **TCS 2314** prevents the initiation of these downstream signaling events.



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References

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